

Ethacizine hydrochloride HPLC validation method

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Compound Focus: Ethacizine hydrochloride

CAS No.: 57530-40-2

Cat. No.: S1933674

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A Framework for HPLC Method Validation

Although a method for Ethacizine itself was not found, the search yielded comprehensive information on the standard validation requirements for HPLC methods in pharmaceutical analysis. The following parameters, defined by guidelines from the International Council for Harmonisation (ICH), United States Pharmacopeia (USP), and the Food and Drug Administration (FDA), form the universal framework you would apply [1] [2] [3].

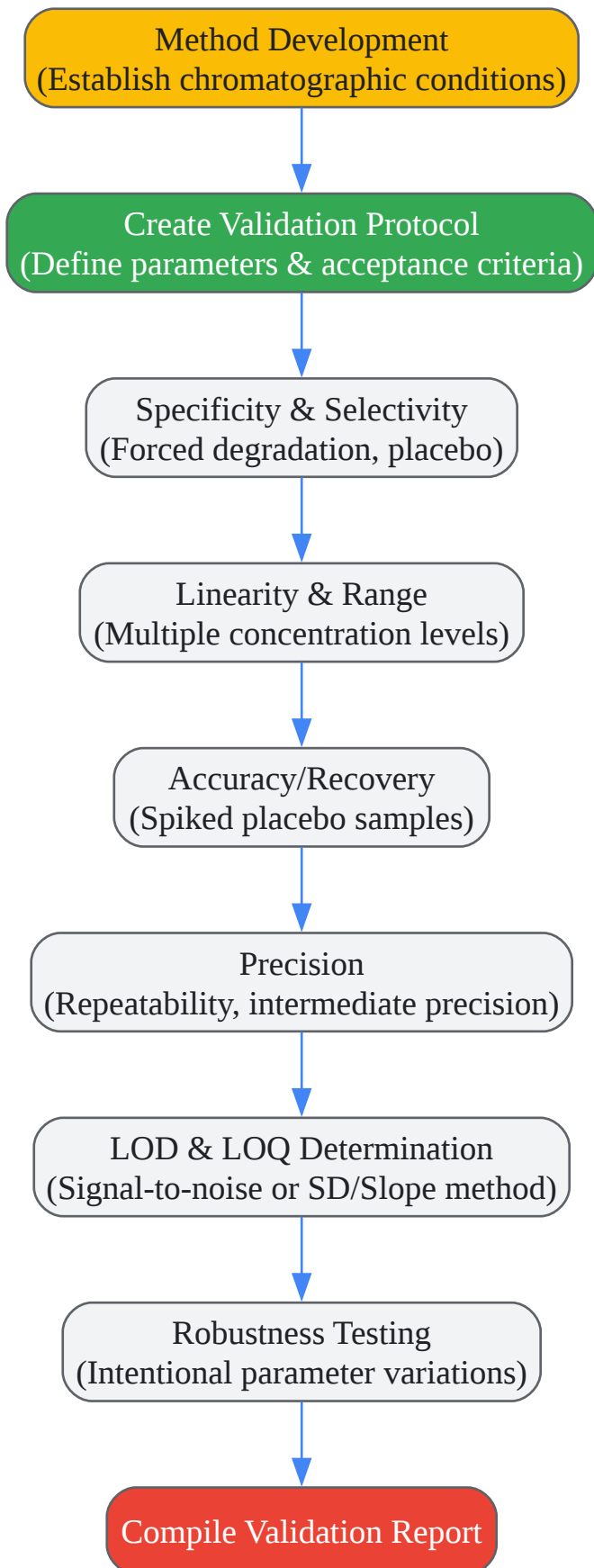
The table below summarizes the core parameters and their typical acceptance criteria for an assay method.

Validation Parameter	Description & Purpose	Typical Acceptance Criteria for Assay
Specificity	Ability to measure the analyte accurately in the presence of other components (impurities, degradants, excipients) [3].	No interference observed; peak purity tests passed [3].
Linearity	The ability to obtain test results directly proportional to the analyte concentration [1] [4].	Correlation coefficient (R^2) > 0.999 [3] [5].
Accuracy	Closeness of agreement between the accepted true value and the value found [3] [4].	Recovery of 98-102% [3] [5].

Validation Parameter	Description & Purpose	Typical Acceptance Criteria for Assay
Precision (Repeatability)	Closeness of agreement under the same operating conditions over a short time [1] [3].	Relative Standard Deviation (RSD) \leq 2.0% [3] [5].
Range	The interval between upper and lower analyte concentrations with suitable precision, accuracy, and linearity [1] [4].	Typically 80-120% of the test concentration for assay [3].
Limit of Detection (LOD)	The lowest amount of analyte that can be detected [5] [4].	Signal-to-noise ratio \geq 3 [1].
Limit of Quantification (LOQ)	The lowest amount of analyte that can be quantified with acceptable accuracy and precision [5] [4].	Signal-to-noise ratio \geq 10 [1].

Recommended Experimental Workflow

To develop and validate your own HPLC method for **Ethacizine Hydrochloride**, you would follow a structured process. The diagram below outlines the key stages from planning to final reporting.



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How to Proceed with Your Research

Given the lack of a publicly available method, here are some practical steps you can take to acquire the necessary information:

- **Consult Regulatory Submissions:** For a drug like Ethacizine, which is marketed in certain regions, the detailed validation data would be part of the regulatory submission documents (like a Common Technical Document - CTD) filed with the health authorities of those countries. Accessing these is often challenging but may be possible through official channels or commercial data providers.
- **Search Specialized Scientific Databases:** Conduct a thorough literature review using specialized scientific databases such as SciFinder, Reaxys, or PubMed. Using the CAS number (57530-40-2) for **Ethacizine Hydrochloride** [6] may yield more precise results.
- **Contact Reference Standard Suppliers:** Companies that supply **Ethacizine Hydrochloride** and its impurities as reference standards (like Pharmaffiliates, cited in the search) may have technical data or application notes that could be helpful [6].

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To cite this document: Smolecule. [Ethacizine hydrochloride HPLC validation method]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1933674#ethacizine-hydrochloride-hplc-validation-method>]

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